

A Comprehensive Technical Guide to the Physicochemical Properties of Perflubron

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Compound of Interest

Compound Name: Perflubron

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Introduction

Perflubron, also known as perfluorooctyl bromide (PFOB), is a synthetic organofluorine compound with the chemical formula C_8BrF_{17} .^{[1][2][3]} It is a dense, colorless, and odorless liquid that is chemically and biologically inert.^{[4][5]} These properties, particularly its high capacity for dissolving respiratory gases like oxygen and carbon dioxide, have made it a subject of significant interest in various medical applications.^{[5][6]} **Perflubron** has been investigated as a contrast agent for magnetic resonance imaging (MRI), computed tomography (CT), and sonography.^{[7][8]} Furthermore, it has been extensively studied for use in partial liquid ventilation (PLV) to treat acute respiratory distress syndrome (ARDS), especially in premature infants.^[9] Its anti-inflammatory effects, including the inhibition of chemokine expression and NF- κ B activation, are also an active area of research.^{[10][11]} This technical guide provides an in-depth overview of the core physicochemical properties of **Perflubron**, details the experimental methodologies for their determination, and visualizes key related biological pathways and experimental workflows.

Physicochemical Properties of Perflubron

The unique physicochemical characteristics of **Perflubron** are central to its utility in biomedical applications. The following table summarizes its key quantitative properties.

Property	Value	Reference(s)
Molecular Formula	C ₈ BrF ₁₇	[1][3][4]
Molecular Weight	498.96 g/mol	[1][2][3]
Density	1.93 g/cm ³ at 25°C	[7][8][10]
1.918 g/mL at 25°C	[12]	
1.882 g/mL at 37°C	[12]	
Melting Point	6.0 - 7.2 °C	
Boiling Point	141 - 144 °C at 760 mmHg	[2][4][11]
Vapor Pressure	6.54 mmHg at 25°C	[2][4][7]
10.4 mmHg at 37°C	[2][13]	
14 torr at 37.5°C	[11]	
Surface Tension	18.0 dynes/cm	
18.2 dynes/cm	[11]	
Viscosity (Kinematic)	0.955 cs at 25°C	
0.820 cs at 37°C	[12]	
Refractive Index	1.300 at 20°C	[12]
1.305 at 20°C (lit.)	[7]	
Water Solubility	Insoluble, Not miscible or difficult to mix in water	
0.0314 mg/mL (predicted)	[15]	
Solubility in Solvents	Soluble in DMSO. Miscible with organic solvents.	[1][2][16]
Octanol-Water Partition Coefficient (logP)	6.34820 (predicted)	[7]
4.74 (predicted by ALOGPS), 6.64 (predicted by ChemAxon)	[15]	

Experimental Protocols for Property Determination

The accurate determination of the physicochemical properties of **Perflubron** is crucial for its application in research and drug development. Below are detailed methodologies for key experiments.

Density Measurement

The density of a liquid like **Perflubron** can be determined using a straightforward gravimetric method.

- Objective: To measure the mass of a known volume of **Perflubron**.
- Apparatus: A calibrated pycnometer (a flask with a precise volume), a high-precision analytical balance, and a temperature-controlled water bath.
- Procedure:
 - The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed.
 - The pycnometer is then filled with **Perflubron**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
 - The filled pycnometer is placed in a temperature-controlled water bath to allow the liquid to reach thermal equilibrium (e.g., 25°C or 37°C).
 - Once the temperature is stable, the pycnometer is removed, dried, and weighed again.
 - The mass of the **Perflubron** is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is then calculated by dividing the mass of the **Perflubron** by the known volume of the pycnometer.

Viscosity Measurement

The kinematic viscosity of **Perflubron** is typically measured using a capillary viscometer, such as an Ubbelohde viscometer.^{[4][17]}

- Objective: To measure the time it takes for a fixed volume of **Perflubron** to flow through a capillary under gravity.
- Apparatus: An Ubbelohde-type capillary viscometer, a temperature-controlled water bath, a stopwatch, and a suction bulb.
- Procedure:
 - The viscometer is cleaned and dried thoroughly.
 - A specific volume of **Perflubron** is introduced into the viscometer.
 - The viscometer is then placed vertically in a temperature-controlled water bath until the sample reaches the desired temperature.
 - Using a suction bulb, the **Perflubron** is drawn up through the capillary into the upper bulb.
 - The suction is removed, and the time taken for the liquid to flow between two marked points on the capillary is measured with a stopwatch.
 - The kinematic viscosity (ν) is calculated using the equation: $\nu = C * t$, where 'C' is the calibration constant of the viscometer and 't' is the measured flow time.

Vapor Pressure Measurement

The vapor pressure of **Perflubron** at different temperatures can be determined using a static method in a closed system.^{[1][18]}

- Objective: To measure the pressure of the vapor in equilibrium with the liquid **Perflubron** at various temperatures.
- Apparatus: A flask connected to a pressure sensor and a temperature probe, a series of water baths at different temperatures, and a data acquisition system.^[1]
- Procedure:
 - A small amount of **Perflubron** is placed in the flask.

- The flask is sealed, and the pressure sensor and temperature probe are connected.
- The flask is submerged in a water bath of a known temperature.
- The system is allowed to reach thermal and phase equilibrium, at which point the total pressure inside the flask is recorded.
- The initial air pressure in the flask is subtracted from the total pressure to obtain the vapor pressure of **Perflubron** at that temperature.
- This process is repeated for different temperatures using various water baths.
- The data can be used to plot vapor pressure as a function of temperature.

Surface Tension Measurement

The Du Noüy ring method is a common technique for measuring the surface tension of liquids like **Perflubron**.^{[12][14]}

- Objective: To measure the force required to detach a platinum ring from the surface of **Perflubron**.
- Apparatus: A force tensiometer equipped with a platinum-iridium ring, a sample vessel, and a mechanism to move the sample stage.
- Procedure:
 - The platinum ring is meticulously cleaned, typically by flaming, to remove any contaminants.
 - A sample of **Perflubron** is placed in the vessel, and the ring is immersed in the liquid.
 - The sample stage is slowly lowered, causing the ring to be pulled through the liquid surface, forming a meniscus.
 - The force exerted on the ring by the surface tension is measured by the tensiometer as the ring is pulled upwards.

- The maximum force just before the liquid film breaks is recorded.
- The surface tension is calculated from this maximum force, the dimensions of the ring, and a correction factor that accounts for the shape of the meniscus.

Refractive Index Measurement

The refractive index of **Perflubron** can be measured using a refractometer, such as an Abbe refractometer.^{[2][19]}

- Objective: To determine the extent to which light is bent when passing from air into **Perflubron**.
- Apparatus: An Abbe refractometer, a light source (often a sodium lamp), and a temperature control system.
- Procedure:
 - A few drops of **Perflubron** are placed on the prism of the refractometer.
 - The prism is closed, and the sample is allowed to reach the desired temperature.
 - Light from the source is passed through the sample.
 - The user looks through the eyepiece and adjusts the instrument until the boundary between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is then read directly from the instrument's scale.

Solubility Determination

Given **Perflubron**'s very low water solubility, methods for sparingly soluble compounds are employed. A common approach is the shake-flask method.^{[7][20]}

- Objective: To determine the saturation concentration of **Perflubron** in a given solvent (e.g., water, DMSO).

- Apparatus: Sealed flasks, a shaker or agitator in a temperature-controlled environment, and an analytical method for quantifying **Perflubron** (e.g., gas chromatography).
- Procedure:
 - An excess amount of **Perflubron** is added to a known volume of the solvent in a sealed flask.
 - The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After agitation, the mixture is allowed to stand to allow the undissolved **Perflubron** to separate.
 - A sample of the supernatant (the solvent saturated with **Perflubron**) is carefully removed, ensuring no undissolved droplets are included. This may involve centrifugation or filtration.
 - The concentration of **Perflubron** in the sample is then determined using a suitable analytical technique.

Octanol-Water Partition Coefficient (LogP)

The octanol-water partition coefficient, a measure of a compound's lipophilicity, is often determined using the shake-flask method as outlined in OECD Guideline 107.[\[21\]](#)[\[22\]](#)

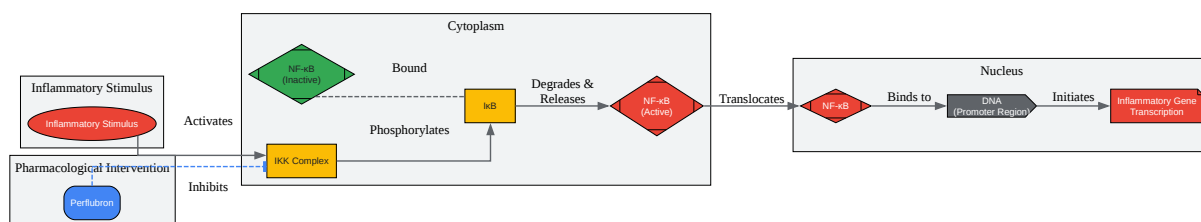
- Objective: To determine the ratio of the concentration of **Perflubron** in n-octanol to its concentration in water at equilibrium.
- Apparatus: Separatory funnels, a mechanical shaker, a centrifuge, and an analytical method to quantify **Perflubron** in both phases.
- Procedure:
 - n-Octanol and water are mutually saturated by shaking them together and allowing the phases to separate.
 - A known amount of **Perflubron** is dissolved in either the water-saturated n-octanol or the octanol-saturated water.

- The two phases are then combined in a separatory funnel in a defined volume ratio.
- The funnel is shaken until equilibrium is reached.
- The mixture is then centrifuged to ensure complete separation of the two phases.
- The concentration of **Perflubron** in both the n-octanol and water phases is determined analytically.
- The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The result is typically expressed as its base-10 logarithm (logP).

Visualizations: Biological Pathways and Experimental Workflows

Perflubron's Inhibitory Effect on the NF-κB Signaling Pathway

Perflubron has been shown to exert anti-inflammatory effects by inhibiting the activation of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.^[11] ^[23] This pathway is a central regulator of the inflammatory response. The following diagram illustrates a simplified model of this inhibitory action.

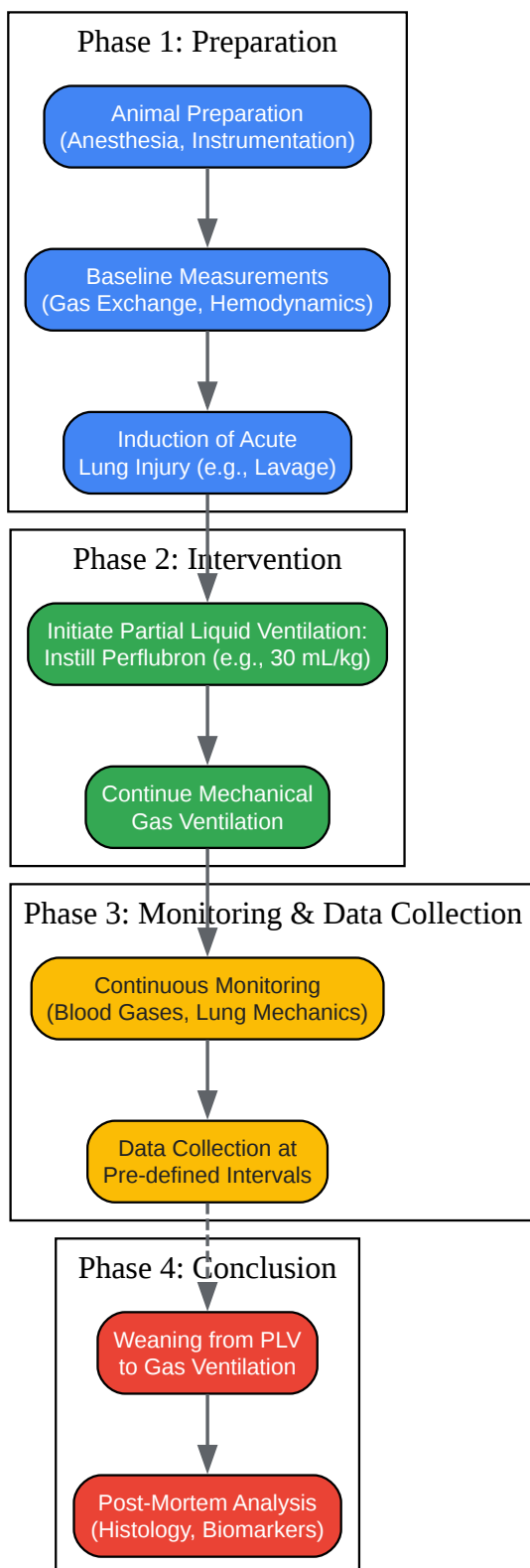


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Figure 1: Simplified diagram of **Perflubron**'s inhibition of the NF-κB signaling pathway.

Experimental Workflow for Partial Liquid Ventilation (PLV)

Partial liquid ventilation is a key therapeutic application of **Perflubron**, particularly in cases of severe respiratory distress. The workflow for a typical preclinical study is outlined below.



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Figure 2: A typical experimental workflow for a preclinical study of Partial Liquid Ventilation with **Perflubron**.

Conclusion

Perflubron possesses a unique set of physicochemical properties, including high density, low surface tension, and a remarkable capacity for gas dissolution, which are foundational to its medical applications. Its chemical inertness and biocompatibility further enhance its suitability for in vivo use. A thorough understanding of these properties, along with standardized experimental protocols for their measurement, is essential for researchers and professionals in the field of drug development and medical device innovation. The ongoing investigation into its biological activities, such as its anti-inflammatory effects, continues to expand the potential therapeutic horizons for this versatile perfluorocarbon compound.

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